Spectroscopic analysis and validation of "Methyl 2-(4-bromophenyl)-2-hydroxyacetate" structure

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Compound of Interest

Compound Name:	*Methyl 2-(4-bromophenyl)-2-hydroxyacetate*
CAS No.:	*127709-20-0*
Cat. No.:	*B3039702*

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Comprehensive Spectroscopic Validation and Reactivity Profiling of **Methyl 2-(4-bromophenyl)-2-hydroxyacetate**

Executive Overview

Methyl 2-(4-bromophenyl)-2-hydroxyacetate (CAS: 127709-20-0), a brominated derivative of methyl mandelate, serves as a critical bifunctional building block in the synthesis of complex active pharmaceutical ingredients (APIs). The presence of the para-bromo substituent transforms a standard chiral auxiliary into a highly reactive electrophile for transition-metal-catalyzed cross-couplings. This guide provides a rigorous spectroscopic framework to validate its structural integrity and objectively compares its synthetic utility against unsubstituted methyl mandelate and the chlorinated analog.

Causality in Spectroscopic Differentiation

Accurate structural validation requires understanding how halogenation alters the electronic environment of the mandelate scaffold. The baseline vibrational and rotational assignments for unsubstituted methyl mandelate have been well-documented, highlighting specific C-H and

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C=O chromophore behaviors[1]. Introducing a heavy, electronegative bromine atom at the para position induces predictable, self-validating spectroscopic shifts.

- Nuclear Magnetic Resonance (NMR): In unsubstituted methyl mandelate, the aromatic protons present as a complex multiplet. The para-bromo substitution breaks this symmetry, yielding a classic AB quartet. The electron-withdrawing nature of bromine deshields the adjacent protons, while the C-Br carbon appears distinctively upfield (~122 ppm) compared to a standard C-H carbon (~128 ppm).
- Infrared Spectroscopy (IR): The inductive effect of the halogen slightly alters the electron density of the aromatic ring, which can subtly shift the ester C=O stretching frequency compared to the baseline methyl mandelate matrix.
- Mass Spectrometry (MS): The isotopic signature is the most definitive self-validating metric. Bromine naturally occurs as

  Br and

  Br in a nearly 1:1 ratio, resulting in a characteristic M and M+2 doublet of equal intensity. Chlorine (

  Cl and

  Cl) yields a 3:1 ratio, while the unsubstituted analog lacks this M+2 isotopic splitting entirely.

Table 1: Quantitative Spectroscopic Comparison of Mandelate Derivatives

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Metric	Methyl 2-(4-bromophenyl)-2-hydroxyacetate	Methyl 2-(4-chlorophenyl)-2-hydroxyacetate	Methyl Mandelate (Unsubstituted)
H NMR (Aromatic)	~7.45 (d, 2H), 7.30 (d, 2H) [ABq]	~7.35 (d, 2H), 7.30 (d, 2H) [ABq]	~7.30–7.45 (m, 5H)
C NMR (C-Halogen)	~122.5 ppm (C-Br)	~134.2 ppm (C-Cl)	N/A (~128.6 ppm for C-H)
IR (C=O Stretch)	~1735 cm	~1738 cm	~1740 cm
MS Isotope Pattern	M, M+2 (1:1 ratio)	M, M+2 (3:1 ratio)	M only (No M+2 halogen peak)

Experimental Methodology: Spectroscopic Validation

To ensure the integrity of the starting material before downstream synthesis, the following self-validating protocol must be executed.

Step-by-Step Protocol: NMR & GC-MS Validation

- Sample Preparation: Dissolve 15 mg of **Methyl 2-(4-bromophenyl)-2-hydroxyacetate** in 0.6 mL of CDCl

  (containing 0.03% v/v TMS as an internal standard).
- H and

  C Acquisition: Acquire a standard

  H spectrum (16 scans, 400 MHz) and a

  C spectrum (256 scans, 100 MHz).
- Self-Validating Check (HSQC): Run a 2D

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H-

C HSQC experiment. Confirm that the methine proton (~5.1 ppm) correlates strictly with the methine carbon (~72 ppm). This causality check rules out transesterification or degradation at the

-hydroxy position.

- GC-MS Injection: Dilute 1 mg of the sample in 1 mL of GC-grade ethyl acetate. Inject 1

  L into the GC-MS (EI mode, 70 eV).

- Data Interpretation: Locate the molecular ion peak (

  244/246). If the 1:1 ratio is absent, the batch is compromised (likely debrominated) and must be rejected.

Performance Comparison: Synthetic Utility in Cross-Coupling

The primary advantage of the para-bromo derivative over its chlorinated or unsubstituted counterparts is its superior reactivity in palladium-catalyzed carbon-carbon bond formation. Unsubstituted methyl mandelate cannot undergo these couplings. While the chloro-derivative can react, it requires highly specialized, electron-rich phosphine ligands (e.g., Buchwald ligands) and elevated temperatures to overcome the high C-Cl bond dissociation energy.

In contrast, the bromo-derivative rapidly undergoes Suzuki-Miyaura coupling under mild conditions. Pharmaceutical researchers have successfully utilized enantiopure 4-bromomandelic acid derivatives with standard Pd/C or Pd(PPh

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catalysts to generate libraries of chiral 4-arylmandelic acids with total retention of stereochemical configuration[2]. Similar high-efficiency couplings have been demonstrated in the modification of aliphatic polyesters using 4-bromomandelic acid precursors[3].

Table 2: Suzuki-Miyaura Cross-Coupling Performance Profile

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Substrate	Catalyst Requirement	Reaction Temp	Typical Yield	Downstream Utility
4-Bromo Derivative	Standard (e.g., Pd/C, Pd(PPh))	60–80 °C	85–99%	Broad API library synthesis
4-Chloro Derivative	Specialized (e.g., XPhos Pd G3)	90–110 °C	50–75%	Limited; higher catalyst cost
Unsubstituted	N/A	N/A	0%	None (Lacks electrophilic site)

Experimental Methodology: Suzuki-Miyaura Cross-Coupling

Step-by-Step Protocol: Synthesis of Methyl 2-(biphenyl-4-yl)-2-hydroxyacetate

- Reagent Charging: In an oven-dried Schlenk flask, combine **Methyl 2-(4-bromophenyl)-2-hydroxyacetate** (1.0 equiv, 1.0 mmol), phenylboronic acid (1.2 equiv, 1.2 mmol), and K CO (2.0 equiv, 2.0 mmol).
- Catalyst Addition: Add Pd(PPh) (0.05 equiv, 5 mol%) under an inert argon atmosphere.
- Solvent Introduction: Inject a degassed mixture of Toluene/Ethanol/Water (2:1:1 v/v/v, 10 mL).
- Reaction Execution: Heat the biphasic mixture to 75 °C with vigorous stirring for 4 hours.

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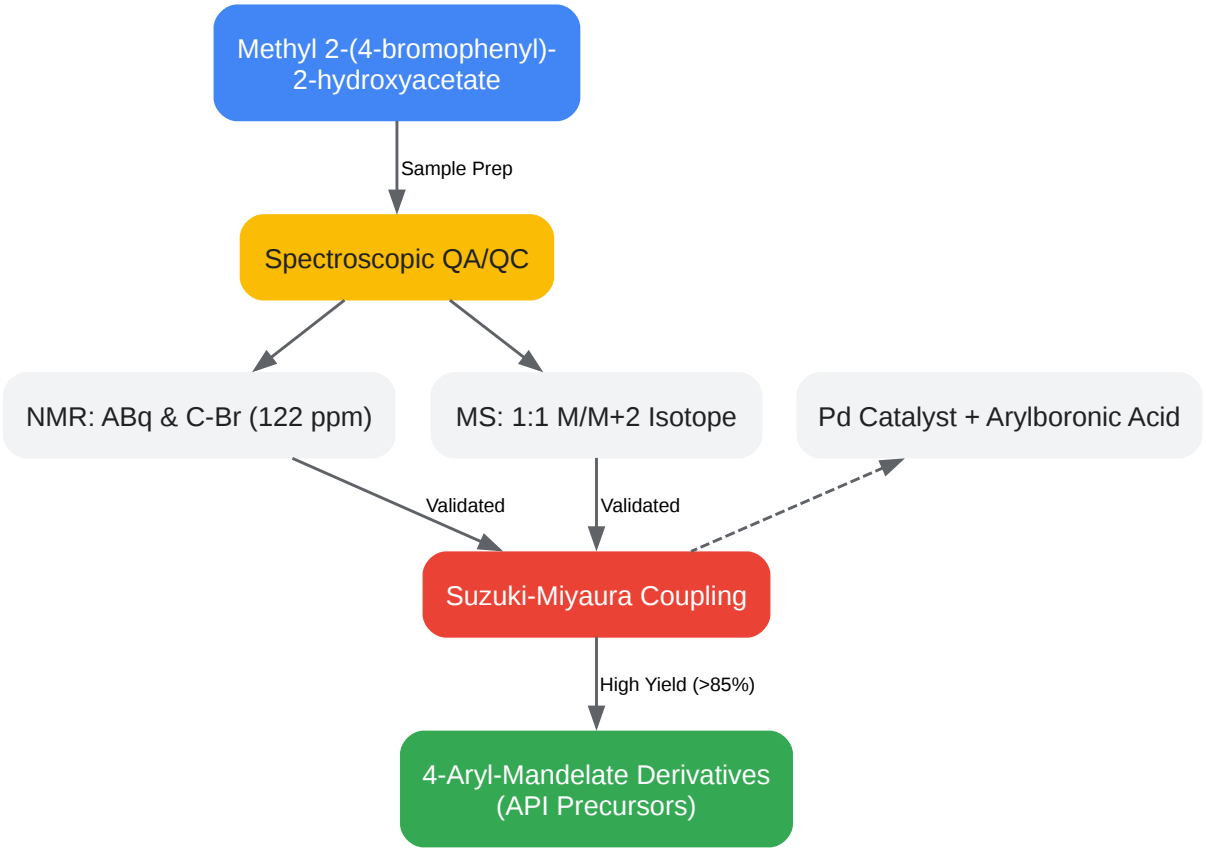
- Self-Validating Monitoring: Monitor the reaction via TLC (Hexanes:EtOAc 3:1). The causality of the reaction's success must be corroborated by GC-MS, specifically tracking the complete elimination of the 1:1 isotopic M/M+2 doublet, replaced by a single molecular ion peak for the biphenyl product.
- Workup: Cool to room temperature, dilute with EtOAc (20 mL), wash with brine (2 x 15 mL), dry over anhydrous Na

  SO

  , and concentrate under reduced pressure. Purify via flash chromatography.

Mechanistic & Workflow Visualization

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Workflow diagram illustrating the spectroscopic validation and cross-coupling utility of the compound.

References

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